

MRS 2500 solubility in DMSO versus aqueous solutions

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Compound of Interest

Compound Name: MRS 2500

Cat. No.: B1676837

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Technical Support Center: MRS 2500

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **MRS 2500**.

Frequently Asked Questions (FAQs)

Q1: What is **MRS 2500** and what is its primary mechanism of action?

A1: **MRS 2500** is a highly potent and selective antagonist for the P2Y1 receptor, a G-protein coupled receptor involved in ADP-induced platelet aggregation. Its primary mechanism of action is the competitive inhibition of the P2Y1 receptor, which in turn blocks the downstream signaling cascade that leads to platelet activation and aggregation.

Q2: In what solvents is **MRS 2500** soluble?

A2: **MRS 2500** tetraammonium salt is soluble in aqueous solutions and Dimethyl Sulfoxide (DMSO).^{[1][2]} For quantitative data, please refer to the solubility table below.

Q3: Can I use **MRS 2500** in in vivo studies?

A3: Yes, **MRS 2500** has been demonstrated to be effective in in vivo models, where it prevents thrombus formation.

Troubleshooting Guide

Issue 1: I am having difficulty dissolving **MRS 2500** in aqueous solutions.

- Possible Cause: The concentration you are trying to achieve exceeds the solubility limit of **MRS 2500** in water.
- Troubleshooting Steps:
 - Refer to the solubility data table below to ensure you are not exceeding the maximum soluble concentration.
 - If you require a higher concentration, consider using DMSO as the solvent to prepare a stock solution.
 - Gentle warming and vortexing can aid in the dissolution of the compound. However, avoid excessive heat which may degrade the compound.

Issue 2: My experimental results with **MRS 2500** are inconsistent.

- Possible Cause 1: Improper storage of the compound or stock solutions.
- Troubleshooting Steps:
 - Store solid **MRS 2500** at -20°C as recommended.[\[2\]](#)
 - Prepare fresh stock solutions for each experiment or, if storing, aliquot and freeze at -20°C to avoid repeated freeze-thaw cycles.
- Possible Cause 2: Degradation of the compound in the experimental buffer.
- Troubleshooting Steps:
 - Ensure the pH of your experimental buffer is within a stable range for the compound.
 - Prepare fresh dilutions of the stock solution in your experimental buffer immediately before use.

Quantitative Data

The following table summarizes the known solubility of **MRS 2500** tetraammonium salt in different solvents.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
Water	12.59	20	[2]
DMSO	Soluble	Not specified	[1]

Experimental Protocols

Protocol 1: Preparation of a 20 mM Aqueous Stock Solution of **MRS 2500**

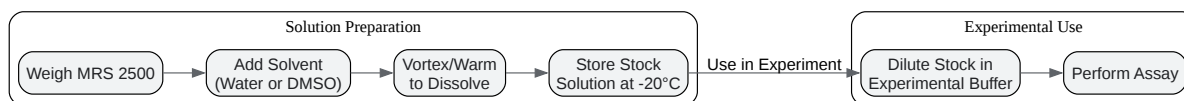
- Materials:
 - MRS 2500** tetraammonium salt (M.W. 629.29 g/mol)
 - Nuclease-free water
- Procedure:
 - Weigh out the desired amount of **MRS 2500**. For example, for 1 mL of a 20 mM stock solution, weigh out 12.59 mg.
 - Add the appropriate volume of nuclease-free water.
 - Vortex the solution until the compound is completely dissolved. Gentle warming to 37°C can be used to aid dissolution.
 - Store the stock solution in aliquots at -20°C.

Protocol 2: Preparation of a DMSO Stock Solution of **MRS 2500**

- Materials:

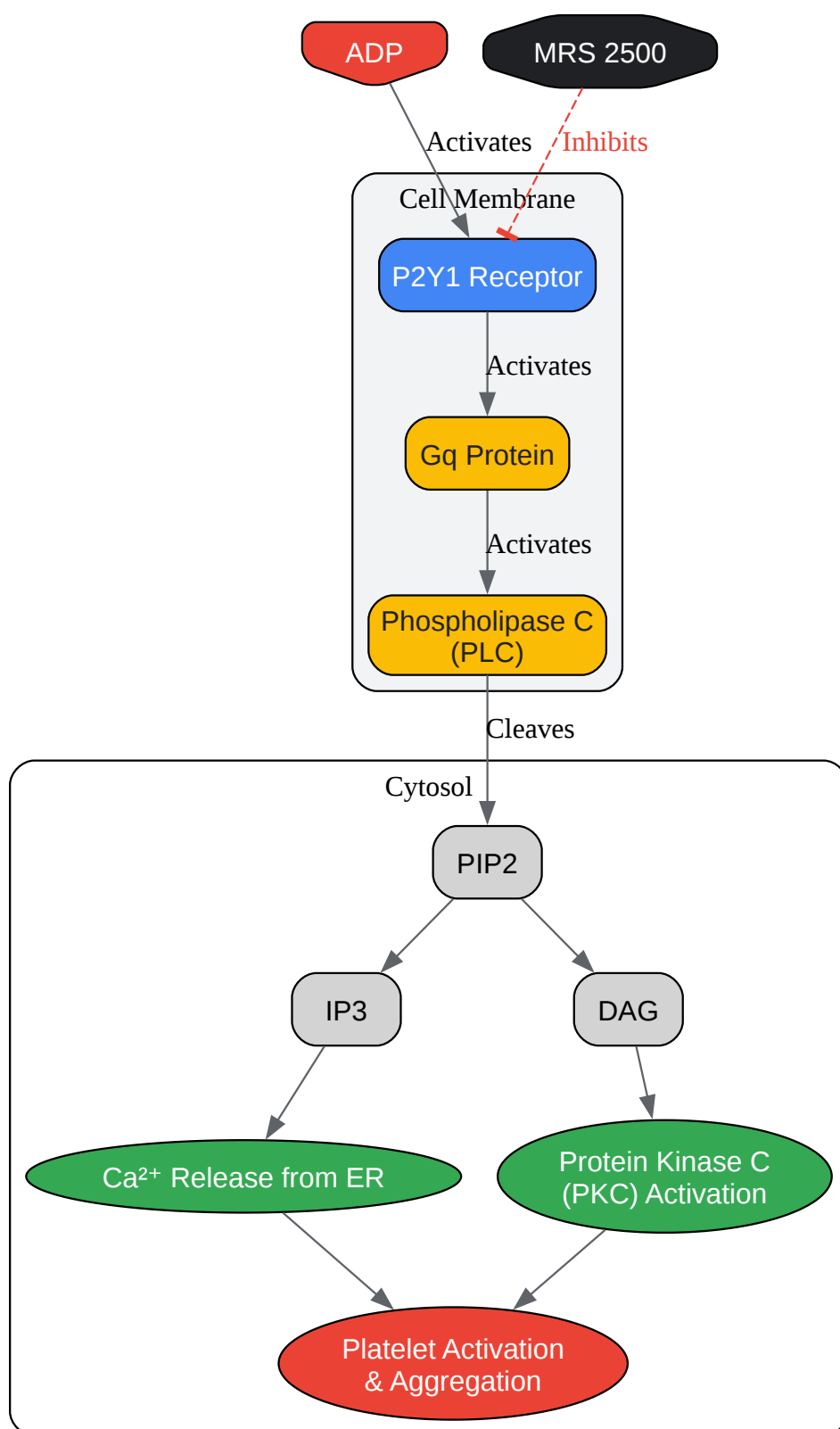
- **MRS 2500** tetraammonium salt
- Anhydrous DMSO
- Procedure:
 1. Weigh out the desired amount of **MRS 2500**.
 2. Add the appropriate volume of anhydrous DMSO to achieve the desired concentration.
 3. Vortex the solution until the compound is completely dissolved.
 4. Store the stock solution in small aliquots at -20°C to minimize exposure to moisture.

Visualizations



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Caption: Experimental workflow for preparing and using **MRS 2500** solutions.



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Caption: Signaling pathway of the P2Y1 receptor and inhibition by **MRS 2500**.

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References

- 1. MRS 2500 tetraammonium salt | 630103-23-0 [chemicalbook.com]
- 2. rndsystems.com [rndsystems.com]
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